

Essential Safety and Logistical Information for Handling (2R)-2-Butyloxirane

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Compound of Interest

Compound Name: (2R)-2-butyloxirane

Cat. No.: B020065

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(2R)-2-Butyloxirane, also known as (R)-(+)-1,2-Epoxyhexane, is a highly flammable and reactive compound requiring stringent safety protocols. This guide provides essential information for researchers, scientists, and drug development professionals on its safe handling, the necessary personal protective equipment (PPE), and appropriate disposal methods to ensure a safe laboratory environment.

Hazard Summary

(2R)-2-Butyloxirane is classified as a hazardous substance with the following primary risks:

- **Highly Flammable:** It is a flammable liquid and vapor.
- **Health Hazards:** It is harmful if swallowed, causes skin irritation, and serious eye irritation. It may also cause respiratory irritation and is suspected of causing cancer.

Quantitative Data Summary

The following table summarizes key quantitative data for **(2R)-2-butyloxirane** and its racemic mixture, 1,2-epoxyhexane.

Property	Value
Molecular Formula	C ₆ H ₁₂ O
Molecular Weight	100.16 g/mol
Boiling Point	118-120 °C
Flash Point	15 °C (59 °F) - Closed Cup
Hazard Class	3 (Flammable Liquid)
Packing Group	II

Occupational Exposure Limits (OELs) such as Threshold Limit Values (TLV) or Permissible Exposure Limits (PEL) have not been specifically established for **(2R)-2-butyloxirane**. Therefore, exposure should be minimized to the lowest possible level.

Personal Protective Equipment (PPE)

A comprehensive PPE strategy is mandatory when handling **(2R)-2-butyloxirane**. The following table outlines the minimum required PPE.

Body Part	Protective Equipment
Eyes/Face	Chemical safety goggles are required at all times. A full-face shield should be worn over safety goggles when there is a risk of splashing.
Skin/Body	A flame-resistant lab coat is essential. For procedures with a higher risk of splashes, a chemically resistant apron over the lab coat is recommended. Full-length pants and closed-toe shoes are mandatory.
Hands	Nitrile or neoprene gloves are recommended for incidental contact. For prolonged contact or immersion, heavier-duty butyl rubber gloves should be considered. Always double-glove for added protection. Gloves should be inspected for any signs of degradation or perforation before and during use. Change gloves immediately if contamination is suspected.
Respiratory	All work with (2R)-2-butyloxirane must be conducted in a certified chemical fume hood. If there is a potential for exposure outside of a fume hood, a NIOSH-approved respirator with an organic vapor (OV) cartridge is required. ^{[1][2][3]}

Operational Plan: Step-by-Step Handling Protocol

Adherence to a strict operational protocol is crucial for the safe handling of **(2R)-2-butyloxirane**.

Preparation and Engineering Controls:

- **Work Area:** All manipulations involving **(2R)-2-butyloxirane** must be performed within a certified chemical fume hood to minimize inhalation exposure.

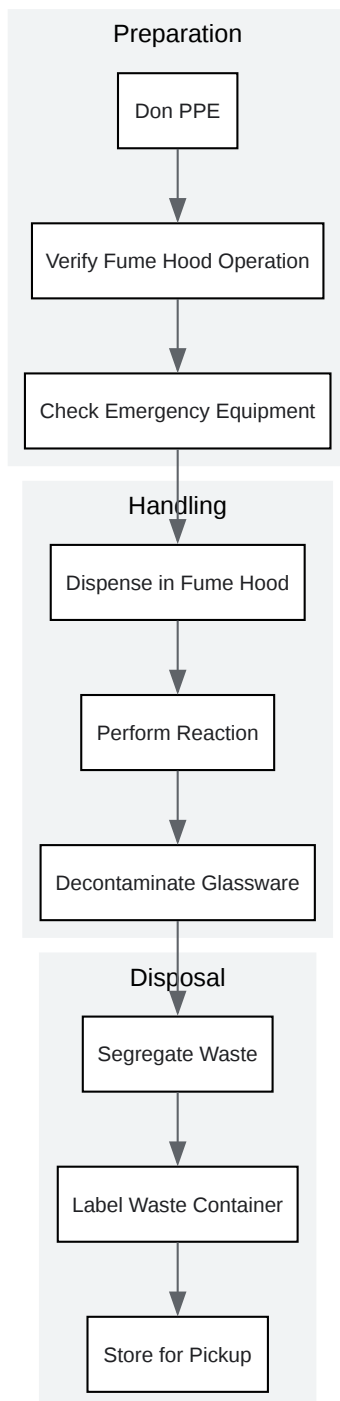
- Ignition Sources: Ensure the work area is free of all potential ignition sources, including open flames, hot plates, and spark-producing equipment.
- Grounding: When transferring significant quantities of the liquid, ensure that all containers and equipment are properly grounded and bonded to prevent the buildup of static electricity.
- Emergency Equipment: Verify that a safety shower, eyewash station, and a Class B fire extinguisher (or a dry chemical/CO₂ extinguisher) are readily accessible and in good working order.

Handling Procedure:

- Donning PPE: Before handling the chemical, put on all required personal protective equipment as detailed in the table above.
- Container Inspection: Visually inspect the container of **(2R)-2-butyloxirane** for any signs of damage or leaks before opening.
- Dispensing: Use only non-sparking tools and equipment when opening and dispensing the chemical. When transferring, pour slowly to minimize splashing and vapor generation.
- Heating: If heating is required, use a water bath, heating mantle, or oil bath. Never use an open flame.
- Reactions: When using **(2R)-2-butyloxirane** in a reaction, be mindful of its reactivity, especially with acids, bases, and oxidizing agents, which can cause vigorous or explosive reactions. Epoxide ring-opening reactions can be highly exothermic.

Workflow Diagram

Safe Handling Workflow for (2R)-2-butyloxirane



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Caption: A logical workflow for the safe handling of **(2R)-2-butyloxirane**.

Disposal Plan

Proper disposal of **(2R)-2-butyloxirane** and contaminated materials is critical to prevent environmental contamination and ensure safety.

Waste Segregation and Collection:

- **Liquid Waste:** Collect all unused **(2R)-2-butyloxirane** and solutions containing it in a dedicated, properly labeled, and sealed hazardous waste container. The container should be made of a compatible material (e.g., glass or polyethylene) and kept closed when not in use.
- **Solid Waste:** Any materials contaminated with **(2R)-2-butyloxirane**, such as gloves, paper towels, and pipette tips, must be collected as solid hazardous waste in a separate, clearly labeled container.
- **Incompatible Wastes:** Do not mix **(2R)-2-butyloxirane** waste with other incompatible waste streams, particularly strong acids, bases, or oxidizing agents.

Laboratory-Scale Neutralization (for small quantities):

Small residual amounts of epoxides can be cautiously neutralized before disposal. This procedure should only be performed by trained personnel in a fume hood.

- **Reaction Setup:** In a flask equipped with a stirrer and an addition funnel, place a dilute solution of the epoxide in an inert solvent (e.g., THF).
- **Neutralization:** Slowly add a dilute aqueous acid (e.g., 10% sulfuric acid) or a nucleophile like sodium thiosulfate solution to open the epoxide ring. The reaction may be exothermic, so cooling may be necessary.
- **Verification:** After the reaction is complete (as determined by an appropriate analytical method such as TLC or GC), the resulting diol solution can be neutralized to a pH between 6 and 8.
- **Disposal of Neutralized Solution:** The neutralized aqueous solution may be suitable for drain disposal with copious amounts of water, depending on local regulations. Always consult your institution's Environmental Health and Safety (EHS) office before drain disposal.

Final Disposal:

All hazardous waste containers must be clearly labeled with the chemical name and associated hazards. Arrange for the disposal of all hazardous waste through your institution's EHS office or a licensed hazardous waste disposal contractor. Do not dispose of **(2R)-2-butyloxirane** down the drain or in regular trash.

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References

- 1. resinplay.sg [resinplay.sg]
- 2. 2x 3M 6051 Filter Cartridge A1 Resin Pesticide Spray Painting Epoxy Respirator | eBay [ebay.com]
- 3. pksafety.com [pksafety.com]
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